

Torbafylline detection sensitivity optimization

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Compound Focus: Torbafylline

CAS No.: 105102-21-4

Cat. No.: S572447

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Known Properties of Torbafylline

The table below summarizes the key chemical and biological data available for **Torbafylline**, which serves as a foundation for any detection method development [1].

Property	Detail
CAS Number	105102-21-4
Molecular Formula	C ₁₆ H ₂₆ N ₄ O ₄
Molecular Weight	338.4 g/mol
Mechanism of Action	Phosphodiesterase (PDE) inhibitor [2] [1]
Primary Signaling Pathway	PDE4/cAMP/EPAC/PI3K/Akt [2] [1]
Solubility (DMSO)	25 mg/mL (73.88 mM)

Suggested Approach for Method Development

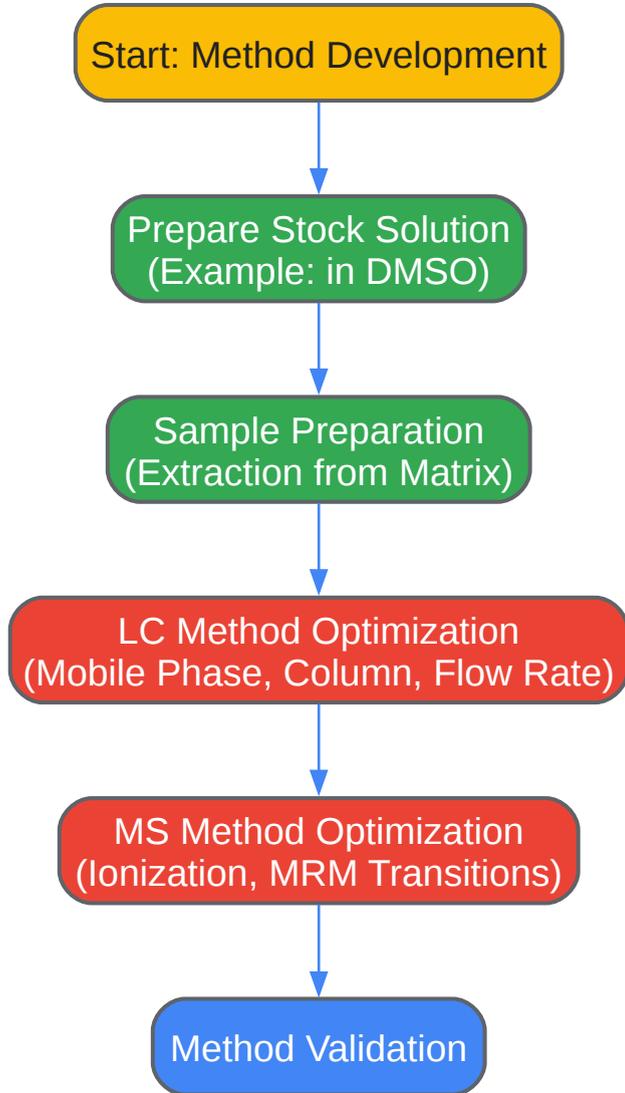
Since explicit protocols are not available, here is a general approach to guide your experimentation, based on standard practices in analytical chemistry [3].

- **Technique Selection:** Given its molecular weight and structure, **Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)** is likely the most suitable technique for detecting and quantifying **Torbafylline** with high sensitivity and specificity [3].
- **Parameter Optimization:** You will need to systematically optimize experimental conditions. Key factors to investigate include:
 - **Chromatography:** The composition of the mobile phase (e.g., water/acetonitrile or water/methanol, often with modifiers like formic acid or ammonium acetate), the type of column (e.g., C18), column temperature, and flow rate.
 - **Mass Spectrometry:** Ionization source parameters (for ESI or APCI), and collision energies for multiple reaction monitoring (MRM) to find the most sensitive and stable signal.
- **Sample Preparation:** Optimize procedures for biological matrices (e.g., plasma, tissue homogenates). This may involve protein precipitation, liquid-liquid extraction, or solid-phase extraction to reduce matrix effects and improve analyte recovery [3].

Experimental Workflow Diagram

The following diagram outlines the core workflow for developing a detection method, from handling the compound to data analysis. The DOT code below the image is provided for your use.

Torbafylline Detection Method Development



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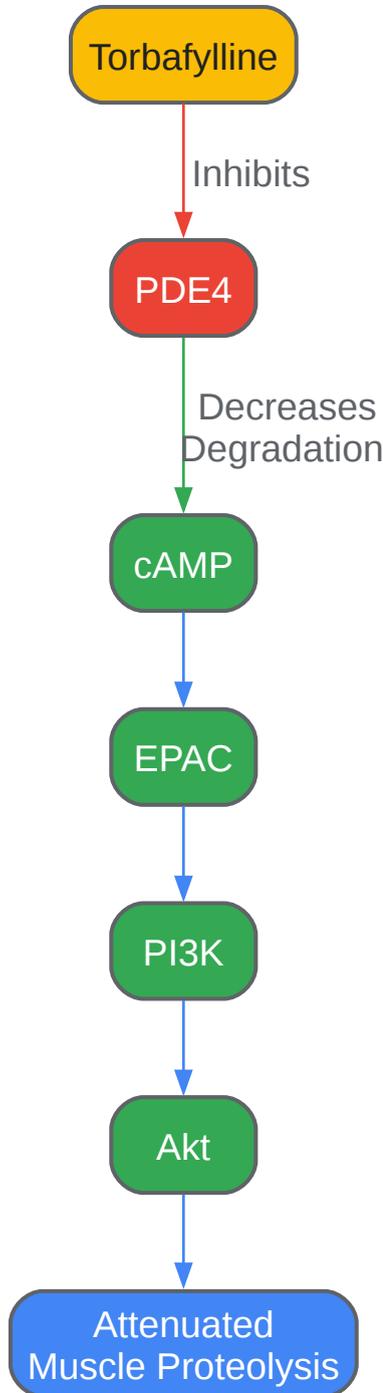
Frequently Asked Questions

Q: What is the primary mechanism of action of Torbafylline? **A: Torbafylline** is a xanthine derivative and a phosphodiesterase (PDE) inhibitor. It acts specifically by inhibiting PDE4, leading to increased intracellular cAMP levels. This activates the cAMP/EPAC/PI3K/Akt signaling pathway, which is responsible for its observed effect of attenuating burn-induced skeletal muscle proteolysis [2] [1].

Q: I cannot find a published detection method for Torbafylline. What should I do? A: This is a common situation for research compounds. The best course of action is to develop a method based on its known physicochemical properties. Using the molecular weight and formula as a starting point, you can use mass spectrometry to predict potential precursor and product ions. The solubility data suggests DMSO is a suitable solvent for stock solutions, which is a critical first step [1].

Q: How can I represent the signaling pathway affected by Torbafylline? A: You can use the following Graphviz code to generate a clear diagram of the pathway [2] [1].

Torbafylline Signaling Pathway



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Key Recommendations for Researchers

- **Start with Physicochemical Properties:** The molecular weight and formula are your most valuable assets for initiating MS-based method development [1].
- **Leverage General Optimization Principles:** Apply standard sensitivity enhancement strategies, such as optimizing sample preparation to reduce matrix effects and using advanced signal processing techniques to improve the signal-to-noise ratio [3].
- **Consult Original Literature:** While specific methods are scarce, the primary research article (PMID: 24973766) may contain clues about the compound's handling and analysis in a biological context [2].

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References

1. | PI3K | cAMP | PDE | TargetMol Torbafylline [targetmol.com]
2. Phosphodiesterase (PDE) inhibitor torbafylline (HWA 448) attenuates... [pubmed.ncbi.nlm.nih.gov]
3. Maximizing Sensitivity in Analytical Techniques [numberanalytics.com]

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